

An In-depth Technical Guide to the Physicochemical Properties of 2',4'-Dimethoxyacetophenone

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Compound of Interest

Compound Name: 2',4'-Dimethoxyacetophenone

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2',4'-Dimethoxyacetophenone, also known as Resacetophenone dimethyl ether, is an aromatic ketone that serves as a versatile building block in organic synthesis.^[1] Its unique chemical structure makes it a valuable intermediate in the production of pharmaceuticals, agrochemicals, and fragrances.^{[1][2][3]} This technical guide provides a comprehensive overview of the physicochemical properties of **2',4'-Dimethoxyacetophenone**, detailed experimental protocols for its synthesis, and a summary of its applications, particularly in the realm of drug development.

Physicochemical Properties

The fundamental physical and chemical characteristics of **2',4'-Dimethoxyacetophenone** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][4]
Molecular Weight	180.20 g/mol	[1]
CAS Number	829-20-9	[1][4]
Appearance	White to off-white crystalline powder	[1][4][5]
Melting Point	37-42 °C	[1][6][7]
Boiling Point	288 °C (lit.)	[4][5]
Density	~1.1272 g/cm ³ (rough estimate)	[4]
Solubility	Soluble in Dichloromethane, Ethyl Acetate, and Methanol. [4][5] Insoluble in water.[8]	
Flash Point	>111 °C (>230 °F)	[4]
Storage Temperature	0-8 °C, Keep in a dark, dry, and sealed place.	[1][4][5]
Sensitivity	Light Sensitive	[4][5]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2',4'-Dimethoxyacetophenone**.

- ¹H NMR Spectrum:** Spectral data for **2',4'-Dimethoxyacetophenone** is available, providing information on the proton environment within the molecule.[9]
- ¹³C NMR Spectrum:** The ¹³C NMR spectrum provides detailed information about the carbon skeleton of the molecule.[10]
- Infrared (IR) Spectrum:** The IR spectrum reveals the presence of key functional groups. The NIST/EPA Gas-Phase Infrared Database contains the gas-phase IR spectrum for this

compound.[11]

- Mass Spectrum (MS): The mass spectrum helps in determining the molecular weight and fragmentation pattern. The NIST Mass Spectrometry Data Center has compiled electron ionization mass spectral data.[12]
- UV-Vis Spectrum: The UV-Vis spectrum provides information about the electronic transitions within the molecule.[13]

Experimental Protocols

The synthesis of **2',4'-Dimethoxyacetophenone** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

Method 1: Methylation of Resacetophenone

This method involves the methylation of 2',4'-dihydroxyacetophenone (resacetophenone) using dimethyl sulfate.

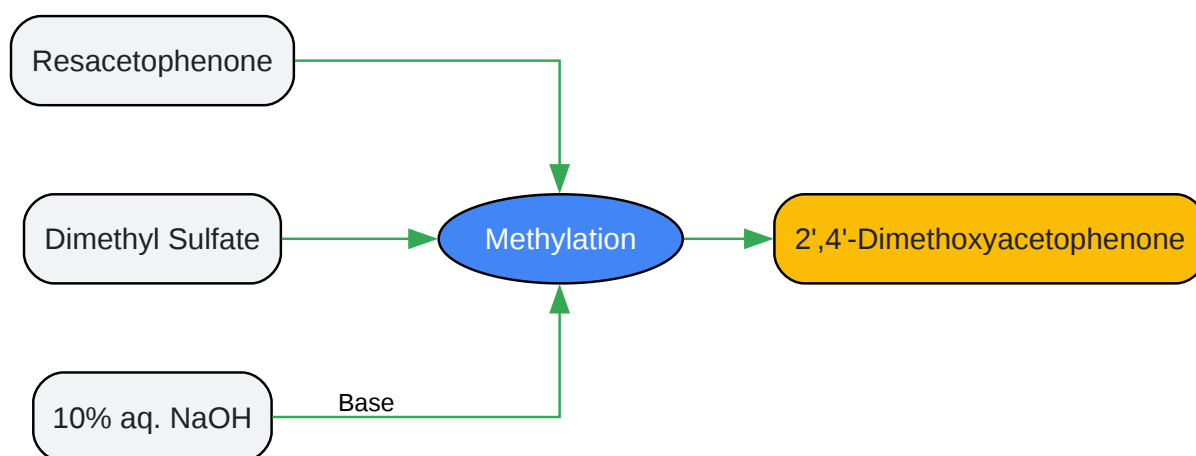
Materials:

- Resacetophenone (2',4'-dihydroxyacetophenone)
- Dimethyl sulfate
- 10% aqueous sodium hydroxide solution
- Reaction vessel
- Stirring apparatus
- Standard laboratory glassware for extraction and purification

Procedure:

- In a suitable reaction vessel, dissolve resacetophenone in a 10% aqueous sodium hydroxide solution.

- While stirring, carefully add dimethyl sulfate to the reaction mixture. The reaction is exothermic and should be controlled.
- Continue stirring until the reaction is complete. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product, **2',4'-Dimethoxyacetophenone**, can be isolated by extraction with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- The organic layer is then washed, dried, and the solvent is evaporated to yield the crude product.
- Purification can be achieved by recrystallization or column chromatography to obtain a product with a purity of 61% or higher.[5][14]



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Synthesis of **2',4'-Dimethoxyacetophenone** via Methylation.

Method 2: Friedel-Crafts Acylation of 1,3-Dimethoxybenzene

This method utilizes 1,3-dimethoxybenzene as the starting material in a Friedel-Crafts acylation reaction.[15]

Materials:

- 1,3-Dimethoxybenzene
- Acetonitrile
- Lewis acid (e.g., AlCl_3 , ZnCl_2)
- Dry hydrogen chloride gas
- Anhydrous reaction solvent (e.g., carbon disulfide, nitrobenzene)
- Reaction flask equipped with a gas inlet and stirrer
- Apparatus for filtration and hydrolysis

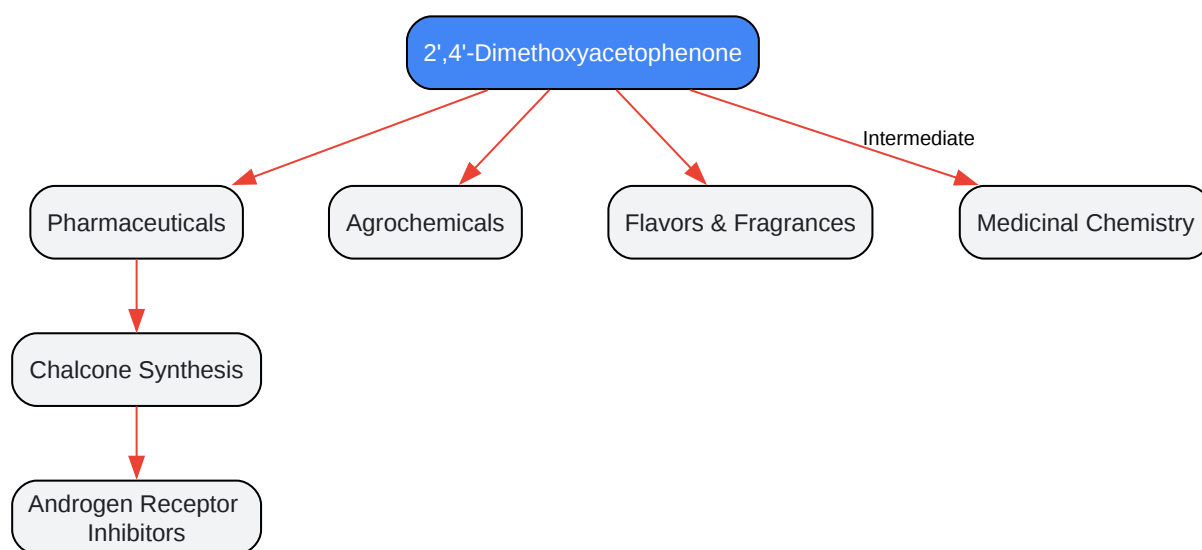
Procedure:

- In a reaction flask, dissolve 1,3-dimethoxybenzene in an anhydrous reaction solvent.
- Cool the mixture to $-10\text{ }^\circ\text{C}$ and add a Lewis acid while stirring.
- Slowly drip in acetonitrile.
- Pass dry hydrogen chloride gas through the reaction mixture.
- Maintain the reaction at the specified temperature for 10-30 hours, monitoring for the consumption of 1,3-dimethoxybenzene.
- Once the reaction is complete, stop stirring and filter the mixture to obtain a solid intermediate.
- Hydrolyze the solid intermediate by adding it to water.
- After hydrolysis is complete, cool the mixture and filter to isolate the **2',4'-Dimethoxyacetophenone** product.[\[15\]](#)

Applications in Research and Drug Development

2',4'-Dimethoxyacetophenone is a key intermediate in the synthesis of a variety of biologically active compounds.[\[1\]](#) Its applications span several areas of research and development.

- **Pharmaceutical Synthesis:** It is a precursor in the synthesis of various pharmaceutical intermediates.[1][2][3] For instance, it is used to prepare chalcones, which are known to exhibit a wide range of biological activities.[15] One notable application is in the synthesis of inhibitors for androgen receptor transposition, which has implications for prostate cancer therapy.[15]
- **Agrochemicals:** The chemical structure of **2',4'-Dimethoxyacetophenone** is utilized in the development of new crop protection solutions.[1][2][3]
- **Flavor and Fragrance Industry:** Due to its pleasant aroma, it is a key ingredient in the formulation of perfumes and flavorings.[1][2][3]
- **Organic Synthesis:** It serves as a fundamental building block for creating more complex molecules with potential applications in medicinal chemistry.[1]



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Applications of **2',4'-Dimethoxyacetophenone**.

Safety and Handling

Appropriate safety precautions should be taken when handling **2',4'-Dimethoxyacetophenone**.

- General Precautions: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Provide appropriate exhaust ventilation where dust is formed.[16]
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (eyeshields), and a face shield. A dust mask (type N95 or equivalent) is also recommended.
- In case of contact:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[17]
 - Skin: Wash off with soap and plenty of water.[16]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[17] It is incompatible with strong oxidizing agents.[17]

This technical guide provides a solid foundation for researchers and professionals working with **2',4'-Dimethoxyacetophenone**. For more detailed information, consulting the cited references is recommended.

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